

2-Amino-5-(trifluoromethyl)nicotinic acid safety and handling

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Compound of Interest

Compound Name:	2-Amino-5-(trifluoromethyl)nicotinic acid
Cat. No.:	B1523917

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An In-Depth Technical Guide to the Safe Handling of **2-Amino-5-(trifluoromethyl)nicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety and handling protocols for **2-Amino-5-(trifluoromethyl)nicotinic acid**. As a Senior Application Scientist, the following content is synthesized from available safety data and is structured to provide not just procedural steps, but the causal reasoning behind them, ensuring a self-validating system of laboratory safety. The complex nature of fluorinated organic compounds necessitates a rigorous and informed approach to handling.

Chemical and Physical Identity

2-Amino-5-(trifluoromethyl)nicotinic acid is a solid organic compound frequently utilized as a building block in medicinal chemistry and drug discovery. Understanding its fundamental properties is the first step in establishing safe handling protocols.

Property	Value	Source
CAS Number	944900-39-4	[1]
Molecular Formula	C ₇ H ₅ F ₃ N ₂ O ₂	[1]
Molecular Weight	206.12 g/mol	[2] [3]
Physical Form	Solid	
Predicted Boiling Point	323.4 ± 42.0 °C	[2]
Predicted Density	1.573 ± 0.06 g/cm ³	[2]
Synonyms	2-Amino-5-(trifluoromethyl)pyridine-3-carboxylic acid	[1]

Hazard Assessment and GHS Classification

A thorough understanding of the inherent hazards is critical for risk mitigation. The primary documented hazard is acute oral toxicity, though the hazards of structurally similar compounds suggest a broader range of risks should be assumed.

GHS Classification Summary:

Hazard Class	Category	Hazard Statement	GHS Pictogram	Signal Word	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning	
Skin Corrosion/Irritation	Category 2 (Assumed)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning	[4] [5] [6]
Serious Eye Damage/Irritation	Category 2 (Assumed)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning	[4] [5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Assumed)	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning	[4] [6] [7]

Causality Note: While specific data for skin, eye, and respiratory irritation for this exact CAS number is limited, these classifications are adopted from safety data for closely related trifluoromethyl-substituted nicotinic acids.[\[4\]](#)[\[5\]](#) The trifluoromethyl group and acidic nature of the molecule provide a strong chemical basis for anticipating these irritant properties. This conservative approach is a cornerstone of trustworthy laboratory safety.

Exposure Controls & Personal Protective Equipment (PPE)

Controlling exposure is paramount. This involves a multi-layered approach encompassing engineering controls, administrative procedures, and appropriate PPE.

Engineering Controls

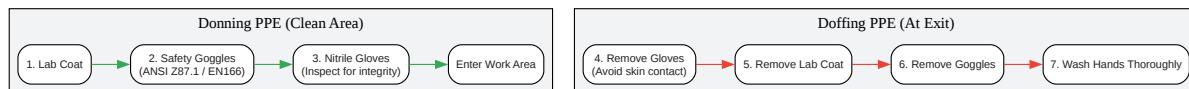
- Ventilation: All handling of solid **2-Amino-5-(trifluoromethyl)nicotinic acid** that could generate dust, or any handling of its solutions, must be performed in a certified chemical

fume hood.[4][7][8] This is the primary barrier to prevent respiratory exposure.

- Safety Equipment: Eyewash stations and safety showers must be readily accessible and tested regularly in any laboratory where this compound is handled.[5]

Personal Protective Equipment (PPE) Workflow

The selection and use of PPE is a critical, final layer of defense. The following diagram outlines the mandatory workflow for donning and doffing PPE.



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Caption: PPE Donning and Doffing Workflow.

- Eye and Face Protection: Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166 are mandatory.[4][5]
- Skin Protection: A flame-resistant lab coat and appropriate protective gloves are required. Nitrile gloves are a suitable choice for incidental contact. Always inspect gloves for tears or punctures before use.[4] Contaminated clothing should be removed immediately and washed before reuse.[4][9]
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[5]

Safe Handling, Storage, and Disposal Protocols

Step-by-Step Handling Protocol

- Preparation: Designate a specific area within a chemical fume hood for the procedure. Ensure all necessary equipment, including waste containers, is inside the hood before

starting.

- Weighing: Weigh the solid compound within the fume hood. Use a tared weigh boat or container to minimize transfer steps. If static is an issue, an anti-static gun may be used.
- Transfer: Use a spatula for solid transfers. Avoid generating dust by handling the material gently.[6]
- Post-Handling: After use, decontaminate the spatula and work surface. Tightly seal the primary container.
- Hygiene: Always wash hands thoroughly with soap and water after handling, even if gloves were worn.[4][9] Do not eat, drink, or smoke in the laboratory.[7][9]

Storage Requirements

- Container: Keep the compound in its original, tightly sealed container.[4][8][9]
- Environment: Store in a cool, dry, and well-ventilated area.[4][7]
- Incompatibilities: Segregate from strong oxidizing agents and strong acids.[7]
- Security: For regulated environments or larger quantities, store in a locked cabinet or area. [4][6][9]

Waste Disposal

Disposal must be treated with the same care as handling.

- Classification: This material must be disposed of as hazardous chemical waste. Consult institutional, local, state, and federal regulations to ensure complete and accurate classification (e.g., US EPA 40 CFR 261.3).[9]
- Containers: Use designated, properly labeled hazardous waste containers. Do not mix with other waste streams unless compatibility is confirmed.
- Procedure: Dispose of contents and the container at an approved waste disposal plant.[4][8][9]

Emergency Procedures

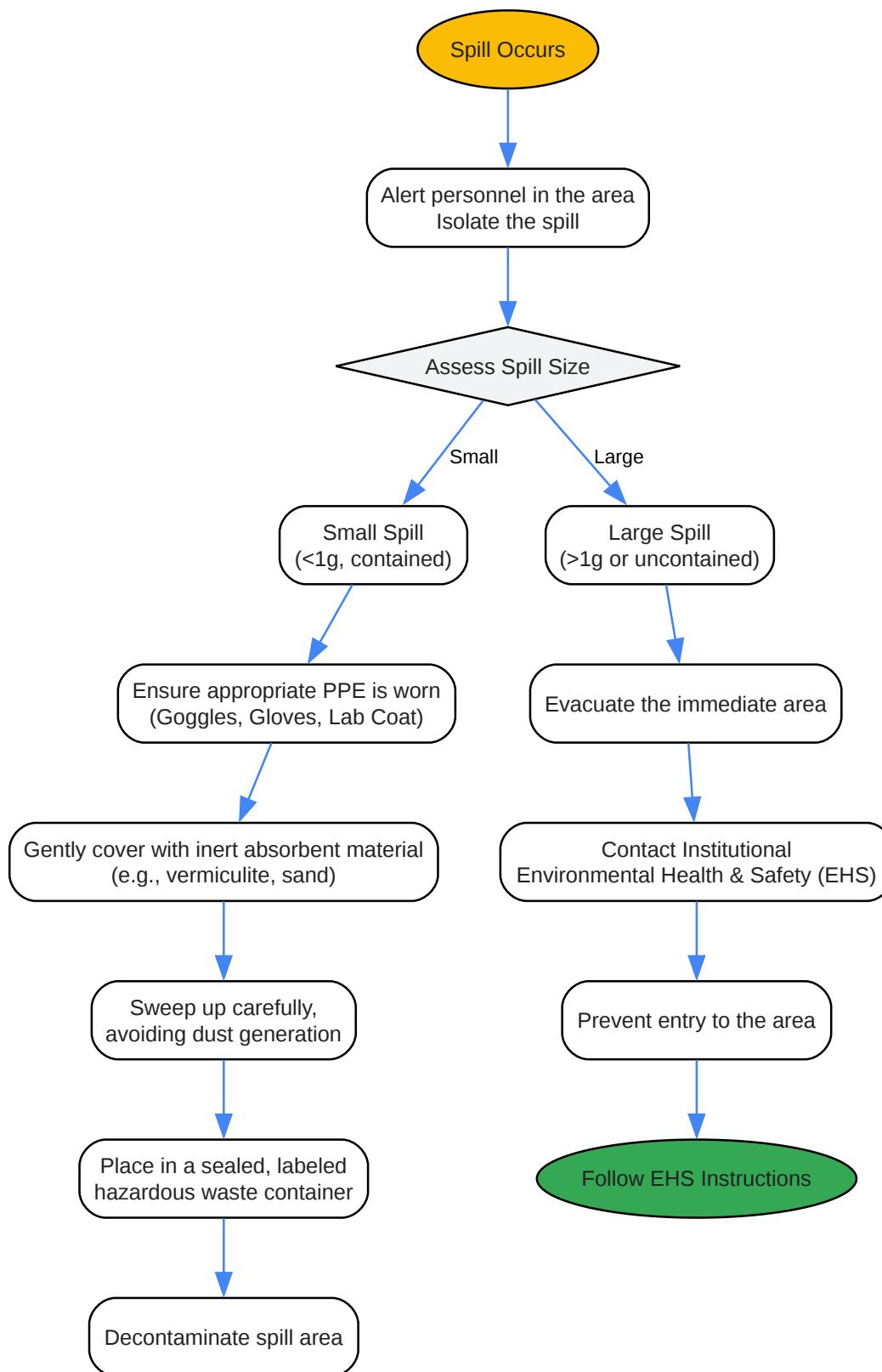
Rapid and correct response during an emergency is crucial.

First Aid Measures

Exposure Route	First Aid Protocol	Source
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth with water. Do NOT induce vomiting.	[4] [9]
Inhalation	IF INHALED: Move person to fresh air and keep comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.	[4] [8]
Skin Contact	IF ON SKIN: Immediately wash with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice.	[4] [8]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice.	[4]

Spill Response Protocol

The appropriate response depends on the scale of the spill.

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Caption: Decision workflow for spill response.

- Containment: Prevent the spill from entering drains or waterways.[6]
- Cleanup: For small spills, gently sweep up the solid material or absorb with an inert material and place it into a suitable, sealed container for disposal.[4][9] Avoid actions that create dust. [6]
- Decontamination: Clean the spill area thoroughly after the material has been removed.

Toxicological and Reactivity Profile

- Toxicology: The primary known toxicological effect is harm if swallowed. Comprehensive data on carcinogenicity, mutagenicity, and reproductive toxicity is not readily available, which underscores the need to handle this compound with high caution to minimize any potential long-term exposure.[6]
- Reactivity: The compound is stable under normal storage conditions.[7]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[7]
- Hazardous Decomposition Products: Thermal decomposition may produce hazardous gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride.[5][10] This is a critical consideration for fire scenarios.

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References

- 1. chemwhat.com [chemwhat.com]
- 2. 2-Amino-5-(trifluoromethyl)nicotinic acid CAS#: 944900-39-4 [m.chemicalbook.com]
- 3. 2-Amino-5-trifluoromethyl-nicotinic acid - Anichem [anichemllc.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]

- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. synquestlabs.com [synquestlabs.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
- 9. aksci.com [aksci.com]
- 10. combi-blocks.com [combi-blocks.com]
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